

Methyl diphenylacetate CAS number and molecular weight.

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Compound of Interest

Compound Name: Methyl diphenylacetate

Cat. No.: B188070

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In-Depth Technical Guide to Methyl Diphenylacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl diphenylacetate is a carboxylate ester with significant applications as a chemical intermediate in the synthesis of various organic compounds. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and analytical methods. While it is primarily utilized as a building block in the creation of more complex molecules, particularly in the pharmaceutical and fine chemical industries, its own biological activities and mechanisms of action are not extensively documented in publicly available literature. This guide summarizes the current knowledge and provides detailed experimental frameworks for its synthesis and analysis.

Chemical and Physical Properties

Methyl diphenylacetate, also known as methyl 2,2-diphenylacetate, is a white to light yellow crystalline powder. A comprehensive summary of its key quantitative data is presented in Table 1.

Table 1: Physicochemical Properties of **Methyl Diphenylacetate**

Property	Value	Reference
CAS Number	3469-00-9	[1]
Molecular Formula	C ₁₅ H ₁₄ O ₂	[1]
Molecular Weight	226.27 g/mol	[1]
Melting Point	59-61 °C	[1]
Boiling Point	Not available	[1]
Density	Not available	[1]
Solubility	Soluble in methanol.	

Synthesis of Methyl Diphenylacetate

Methyl diphenylacetate is primarily synthesized through the esterification of diphenylacetic acid with methanol. The following is a generalized experimental protocol based on standard Fischer esterification methods.

Experimental Protocol: Fischer Esterification of Diphenylacetic Acid

Materials:

- Diphenylacetic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate (saturated solution)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Dichloromethane or other suitable organic solvent

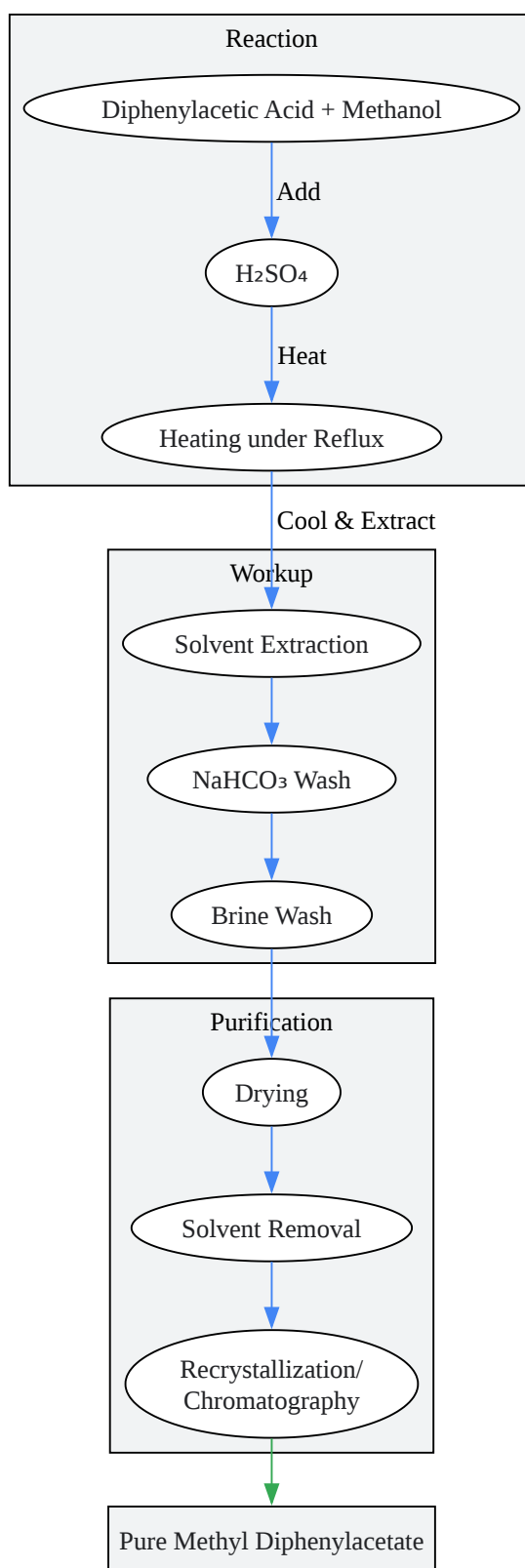
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and flasks
- Heating mantle
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve diphenylacetic acid in an excess of anhydrous methanol.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:**
 - After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
 - Transfer the reaction mixture to a separatory funnel.
 - Add water and a suitable organic solvent (e.g., dichloromethane) to the separatory funnel.
 - Gently shake the funnel to extract the product into the organic layer, venting frequently.
 - Separate the organic layer.

- Wash the organic layer sequentially with a saturated solution of sodium bicarbonate (to neutralize the acid catalyst) and then with brine.
- Drying and Concentration:
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent.
 - Remove the solvent using a rotary evaporator to yield the crude **methyl diphenylacetate**.
- Purification: The crude product can be further purified by recrystallization or column chromatography to obtain the final, high-purity product.

Logical Workflow for Synthesis:



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Caption: General workflow for the synthesis of **methyl diphenylacetate**.

Analytical Methods

The purity and identity of **methyl diphenylacetate** can be confirmed using various analytical techniques, including Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

GC-MS Analysis

Objective: To determine the purity of **methyl diphenylacetate** and confirm its molecular weight.

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of the synthesized **methyl diphenylacetate** in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrumentation:
 - Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
 - Column: A non-polar capillary column (e.g., HP-5MS or equivalent) is typically suitable.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: Start at a suitable initial temperature (e.g., 100 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 280 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from a low m/z (e.g., 40) to a higher m/z (e.g., 300) to detect the molecular ion and characteristic fragments.
- Data Analysis:

- The retention time of the major peak in the chromatogram will be characteristic of **methyl diphenylacetate**.
- The mass spectrum of this peak should show the molecular ion peak (M^+) at $m/z = 226.27$ and other characteristic fragment ions.

NMR Analysis

Objective: To confirm the chemical structure of **methyl diphenylacetate**.

Experimental Protocol:

- Sample Preparation: Dissolve a small amount of the purified product in a suitable deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Instrumentation: 1H NMR and ^{13}C NMR spectra are recorded on a standard NMR spectrometer (e.g., 400 MHz or higher).
- Expected 1H NMR Signals (in $CDCl_3$):
 - A singlet corresponding to the methyl protons ($-OCH_3$).
 - A singlet corresponding to the methine proton ($-CH$).
 - Multiplets in the aromatic region corresponding to the protons of the two phenyl groups.
- Expected ^{13}C NMR Signals (in $CDCl_3$):
 - A signal for the methyl carbon ($-OCH_3$).
 - A signal for the methine carbon ($-CH$).
 - Signals for the carbonyl carbon ($C=O$).
 - Multiple signals in the aromatic region for the carbons of the phenyl groups.

Applications in Drug Development and Research

Methyl diphenylacetate serves as a crucial intermediate in organic synthesis. Its structure is a precursor for various larger molecules with potential pharmaceutical applications.[2] It is a valuable building block for introducing the diphenylmethyl moiety into a target molecule.[2]

Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the public domain detailing the biological activity or the involvement of **methyl diphenylacetate** in any signaling pathways. Research on the biological effects of diphenylacetate esters is generally broad and often focuses on compounds with different substitution patterns that may not be directly comparable. Therefore, no signaling pathway diagrams can be provided at this time. Further research is required to elucidate any potential biological roles of **methyl diphenylacetate**.

Conclusion

Methyl diphenylacetate is a well-characterized organic compound with established methods for its synthesis and analysis. Its primary role is that of a chemical intermediate in the production of more complex molecules for various industries, including pharmaceuticals. While its physicochemical properties are known, its biological activity remains an area for future investigation. The protocols provided in this guide offer a solid foundation for researchers and scientists working with this compound.

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References

- 1. chemsynthesis.com [chemsynthesis.com]
- 2. nbinnno.com [nbinnno.com]
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